

Essential Safety and Operational Guide for Handling BIO PRO-6E

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Compound of Interest

Compound Name: PRO-6E
Cat. No.: B12384410

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This document provides critical safety and logistical information for the handling and disposal of BIO **PRO-6E**, a fire-fighting foam concentrate. Adherence to these guidelines is essential for ensuring laboratory safety and operational integrity.

Product Identification and Hazard Summary

BIO **PRO-6E** is an aqueous solution of surfactants. While not classified as hazardous under European directive 1999/45/EC, it may cause mild irritation to the eyes and skin.[1] The primary hazardous components are ButylDiGlycol Ether (ButylCarbitol) and AlkylSulfate, each present at a concentration of 1-5%.[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for BIO **PRO-6E** and a similar product, BIO FLUOPRO 6E, for easy comparison.

Property	Value for BIO PRO-6E	Value for BIO FLUOPRO 6E
Hazardous Components	ButylDiGlycol Ether (1-5%), AlkylSulfate (1-5%)[1]	Not Specified
Appearance	Not Specified	Yellow liquid
Specific Gravity at 20°C	Not Specified	1.02 kg/dm ³ [2]
pH at 20°C	Not Specified	7[2]
Viscosity at 20°C	Not Specified	<5 cStokes[2]
Freezing Point	Not Specified	-6°C[2]
Operating Temperature	Not Specified	< -0°C to +60°C[2]
Surface Tension	Not Specified	<20 mN/m[2]
Concentration of Use	Not Specified	6%[2]

Personal Protective Equipment (PPE)

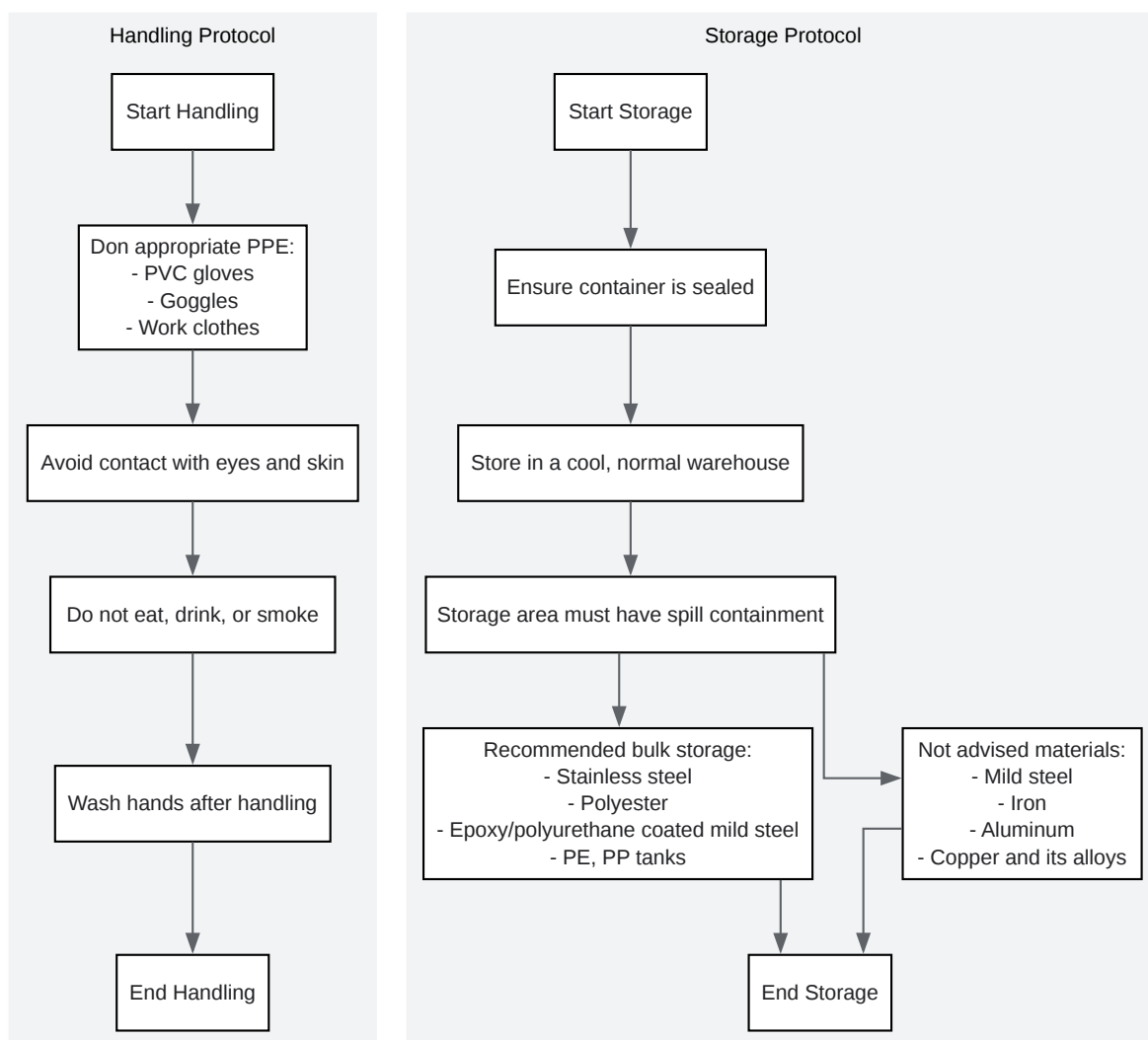
To ensure safety during handling, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Impermeable gloves (PVC recommended) for continuous handling.[1]	To prevent skin contact and potential mild irritation.
Eye Protection	Goggles.[1]	To protect eyes from splashes and mild irritation.
Body Protection	Standard working clothes.	To prevent contamination of personal clothing.

Operational Protocols

Strict adherence to the following protocols for handling, storage, and disposal is crucial for maintaining a safe laboratory environment.

Handling and Storage Workflow



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Caption: Workflow for safe handling and storage of BIO **PRO-6E**.

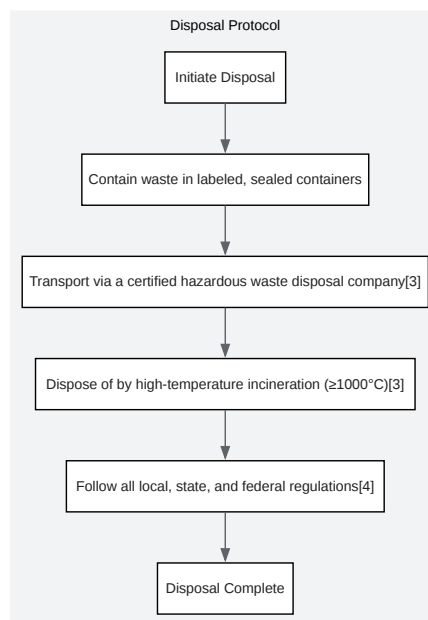
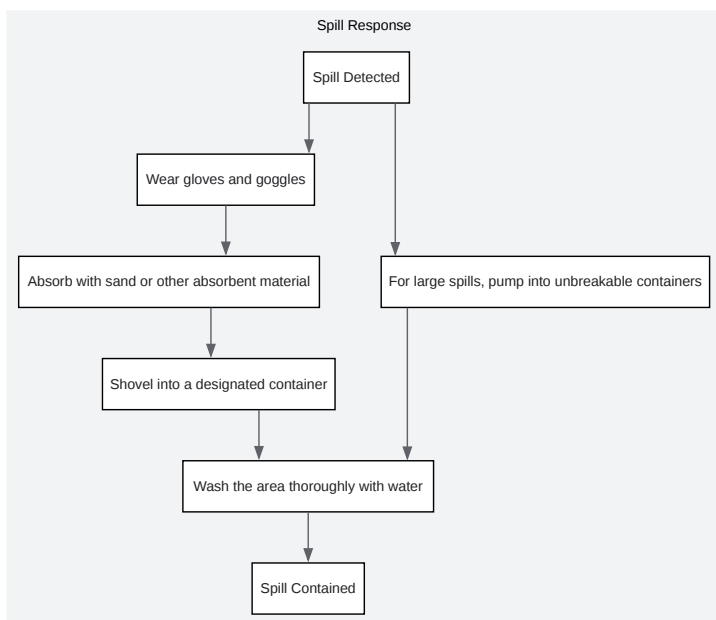
First Aid and Emergency Response

In the event of exposure, follow these first aid measures immediately.

Exposure Route	First Aid Procedure
Skin Contact	Wash off with water. Remove contaminated clothing and rinse the affected area.[1]
Eye Contact	Flush the eye with plenty of water for at least 10 minutes.[1]
Ingestion	Wash mouth with water. Seek medical advice if pain occurs and persists.[1]

Spill and Disposal Plan

Proper containment and disposal of BIO **PRO-6E** are critical to prevent environmental contamination.



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References

- 1. traconed.nl [traconed.nl]

- [2. Bio-Ex BIO FLUOPRO 6E Foam Equipment Specifications | Bio-Ex Foam Equipment \[thebigredguide.com\]](#)
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling BIO PRO-6E]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12384410/docs#essential-safety-and-operational-guide-for-handling-bio-pro-6e\]](https://www.benchchem.com/product/b12384410/docs#essential-safety-and-operational-guide-for-handling-bio-pro-6e)

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